

Molecular formula and weight of barium arsenide

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Compound of Interest

Compound Name: Barium arsenide

Cat. No.: B1516537

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Chemical Properties and Synonyms

Barium arsenide is also known by other names, including tribarium diarsenide.[2] It is a brown crystalline solid.[3][5]

It is important to distinguish **barium arsenide** (Ba_3As_2) from barium arsenite ($\text{Ba}(\text{AsO}_3)_2$), which contains oxygen and has different chemical properties and a different molecular weight. [6]

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References

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